

An In-depth Technical Guide on 4-Phenylbutane-2-thiol

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Compound of Interest

Compound Name: 4-Phenylbutane-2-thiol

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This document provides a detailed overview of the chemical compound **4-Phenylbutane-2-thiol**, focusing on its IUPAC nomenclature and structural representation. This information is critical for accurate identification, synthesis, and application in research and development.

IUPAC Nomenclature and Structural Elucidation

The formal name of the compound as designated by the International Union of Pure and Applied Chemistry (IUPAC) is **4-phenylbutane-2-thiol**.^[1] This name systematically describes the molecular structure of the compound.

Structural Breakdown:

- **Butane:** The root of the name, "-butane-", indicates a four-carbon aliphatic chain.
- **-2-thiol:** The "-thiol" suffix signifies the presence of a sulfhydryl (-SH) functional group. The "2-" prefix specifies that this thiol group is bonded to the second carbon atom of the butane chain.
- **4-Phenyl-:** The "Phenyl-" prefix indicates the attachment of a phenyl group (a benzene ring, C₆H₅) to the butane chain. The "4-" prefix denotes that the phenyl group is connected to the fourth carbon atom of the butane chain.

The chemical formula for **4-Phenylbutane-2-thiol** is C₁₀H₁₄S.^[1]

Chemical Structure Visualization

To further clarify the molecular architecture, the following diagram illustrates the structure of **4-Phenylbutane-2-thiol**.

Caption: Molecular structure of **4-Phenylbutane-2-thiol**.

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References

- 1. 4-Phenylbutane-2-thiol | C₁₀H₁₄S | CID 17833011 - PubChem [pubchem.ncbi.nlm.nih.gov]
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